

# Essential Safety and Disposal Procedures for Tolinapant

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## Compound of Interest

Compound Name: Tolinapant

Cat. No.: B605649

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Disclaimer: Specific disposal instructions for **Tolinapant** (ASTX660) are not readily available in the provided search results. The following guidelines are based on general best practices for the handling and disposal of potent, non-peptidomimetic, and potentially cytotoxic compounds used in research and clinical settings. Researchers must consult their institution's Environmental Health and Safety (EH&S) department and the specific Safety Data Sheet (SDS) for **Tolinapant**, if available, for definitive procedures.

## I. Immediate Safety and Handling Precautions

**Tolinapant** is a potent antagonist of cIAP1/2 and XIAP and should be handled with care.[1][2] All personnel must be aware of the potential health and physical hazards associated with antineoplastic agents.[3]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including double chemotherapy gloves, a lab coat, and eye protection, as described in standard safety protocols for handling potent compounds.[3][4]
- **Ventilation:** Handle **Tolinapant** in a well-ventilated area, preferably within a certified chemical fume hood or biological safety cabinet, to avoid inhalation of any dust or aerosols.[3][4]
- **Spill Management:** In case of a spill, follow institutional procedures for cleaning up hazardous materials. This typically involves using a detergent solution for initial cleaning, followed by a thorough rinse.[3]

## II. Step-by-Step Disposal Protocol for Tolinapant

The disposal of **Tolinapant** and any contaminated materials must comply with federal, state, and local regulations for hazardous chemical waste.[\[3\]](#)

- Segregation of Waste: Do not mix **Tolinapant** waste with other laboratory waste streams.[\[3\]](#)  
All **Tolinapant** waste should be segregated and collected in designated, clearly labeled hazardous waste containers. These are often color-coded, such as black for RCRA-regulated waste or purple for cytotoxic waste.[\[3\]](#)[\[5\]](#)
- Disposal of Unused or Expired **Tolinapant**:
  - Unused or expired **Tolinapant**, whether in solid form or in solution, must be disposed of as hazardous chemical waste.[\[3\]](#)
  - Do not dispose of **Tolinapant** down the drain or in regular trash.[\[5\]](#)[\[6\]](#)
- Disposal of Contaminated Materials:
  - Sharps: Needles, syringes, and other sharps contaminated with **Tolinapant** should be placed in a designated cytotoxic sharps container.[\[5\]](#) If a syringe contains residual **Tolinapant** (even as little as 0.1 ml), it must be disposed of in a bulk hazardous chemical waste container, not a sharps container.[\[3\]](#)
  - Solid Waste: Items such as gloves, absorbent pads, and vials contaminated with **Tolinapant** should be disposed of in a designated hazardous waste container for solids.[\[3\]](#)  
[\[5\]](#)
  - Liquid Waste: Aqueous solutions containing **Tolinapant** should be collected in a dedicated, sealed, and properly labeled hazardous waste container for liquids.[\[3\]](#)
- Decontamination of Glassware: Reusable glassware should be decontaminated following established laboratory procedures for potent compounds, which may involve soaking in a suitable inactivating solution or a thorough cleaning with a validated detergent.
- Labeling and Storage of Waste:

- All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**Tolinapant**."[\[3\]](#)
- Store waste containers in a designated satellite accumulation area (SAA) until they are collected by EH&S personnel.[\[3\]](#)
- Waste Pickup: When the waste container is full or no longer in use, arrange for its collection by your institution's EH&S department.[\[3\]](#)

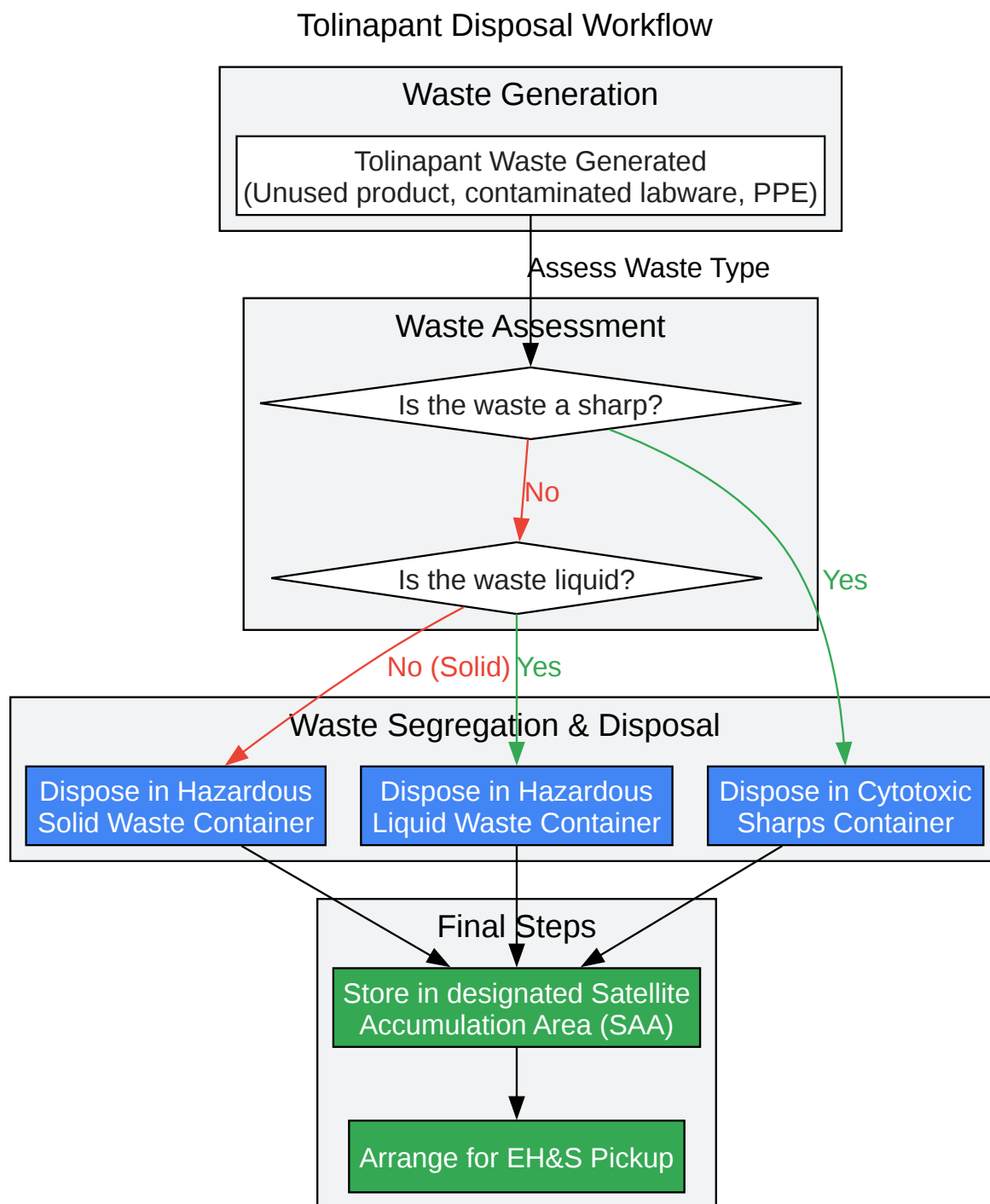
### III. Quantitative Data for Tolinapant

The following table summarizes key quantitative data for **Tolinapant** based on available research.

Property	Value	Citation(s)
Purity	99.75% - 99.81%	<a href="#">[1]</a> <a href="#">[7]</a>
Solubility	DMSO: 100 mg/mL (185.29 mM) Ethanol: 100 mg/mL Water: Insoluble	<a href="#">[1]</a>
IC50 Values	clAP1 (BIR3): < 12 nmol/L XIAP (BIR3): < 40 nmol/L	<a href="#">[1]</a>
Storage of Stock Solution	-80°C for up to 2 years -20°C for up to 1 year	<a href="#">[7]</a>
Oral Bioavailability	Rodents and NHP: 12-34% at 5 mg/kg	<a href="#">[8]</a> <a href="#">[9]</a>

### IV. Visualized Workflow for Tolinapant Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Tolinapant** and associated materials.



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Caption: Logical workflow for the proper segregation and disposal of **Tolinapant** waste.

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